

Safeguarding Your Research: A Comprehensive Guide to Handling Dihydrojasmone

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Compound of Interest

Compound Name: Dihydrojasmone

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Essential guidance for the safe handling, storage, and disposal of **Dihydrojasmone** in a laboratory setting, ensuring the protection of researchers and the integrity of scientific work.

For laboratory professionals engaged in drug development and scientific research, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Dihydrojasmone**, a common fragrance ingredient. By offering clear, procedural guidance, this document aims to be a vital resource for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Dihydrojasmone**, a combination of personal protective equipment and engineering controls is crucial to minimize exposure and ensure safety. The primary routes of exposure are eye and skin contact, and to a lesser extent, inhalation.

Engineering Controls:

- Ventilation: Work in a well-ventilated area.^{[1][2]} For procedures that may generate aerosols or vapors, a local exhaust ventilation system or a chemical fume hood should be used.^[3]

Personal Protective Equipment:

- Eye Protection: Tightly fitting safety goggles are mandatory to protect against splashes.[2][3]
[4] A face shield should be worn in situations with a higher risk of splashing.[2][4]
- Hand Protection: Chemical-resistant gloves are required. While specific breakthrough time data for **Dihydrojasmane** is not readily available, gloves made of nitrile rubber or neoprene are generally recommended for handling ketones and esters. It is crucial to inspect gloves for any signs of degradation or perforation before each use.[5]
- Skin and Body Protection: A lab coat or impervious clothing should be worn to prevent skin contact.[2][4][6]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[6] However, if engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during large-scale operations or spills, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[3]

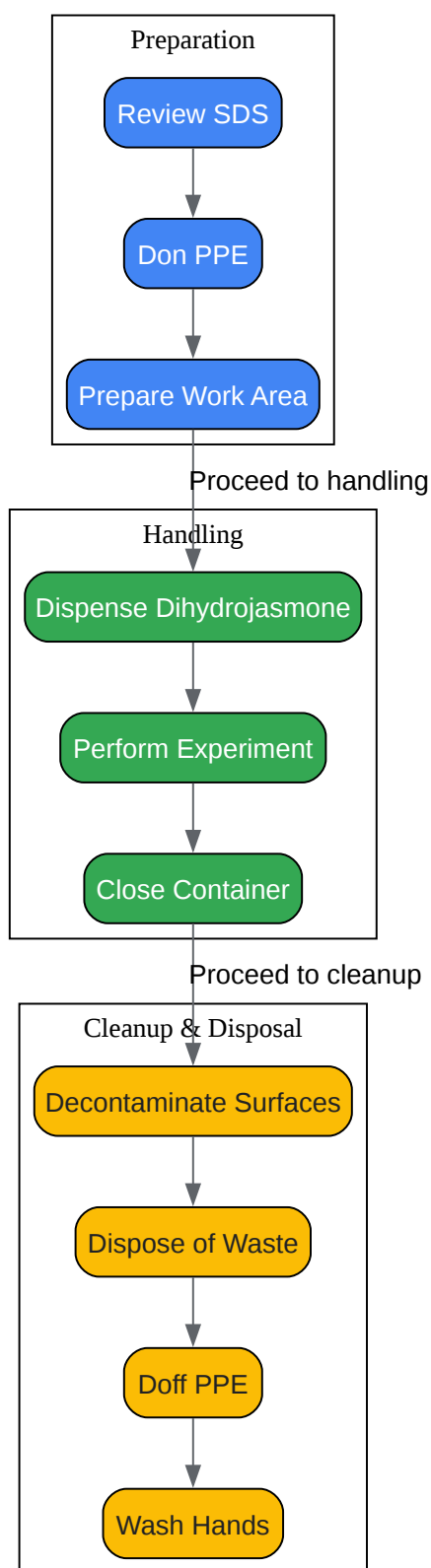
Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **Dihydrojasmane**.

Property	Value	Source(s)
Molecular Weight	166.26 g/mol	[3]
Flash Point	96 °C (204.8 °F) - closed cup	[3][6]
Boiling Point	120-121 °C at 12 mmHg	[3]
Specific Gravity	0.91100 to 0.91700 @ 25.00 °C	[1]
Refractive Index	1.67600 to 1.68200 @ 20.00 °C	[1]
GHS Hazard Statement	H319: Causes serious eye irritation	[4]
Occupational Exposure Limits	Not specifically established	[3][6]

Operational Plan for Handling Dihydrojasmone

A systematic approach to handling **Dihydrojasmone** is essential for safety and procedural consistency. The following workflow outlines the key steps from preparation to disposal.



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A logical workflow for the safe handling of **Dihydrojasmone**.

Disposal Plan

Proper disposal of **Dihydrojasmone** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect waste **Dihydrojasmone** and any materials used for spill cleanup (e.g., sand, earth, vermiculite) in a suitable, closed, and properly labeled container.[\[4\]](#)
- **Disposal Method:** Do not allow the product to enter drains, water courses, or the soil.[\[4\]](#) Dispose of the chemical waste through a licensed waste management company.[\[4\]](#)
- **Contaminated Packaging:** Empty containers should be disposed of as unused product.[\[4\]](#) Do not reuse empty containers.[\[4\]](#)

First Aid Measures

In the event of accidental exposure to **Dihydrojasmone**, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][7] Remove contact lenses if present and easy to do.[4] If eye irritation persists, seek medical attention.[3][4]	[3][4][7]
Skin Contact	Remove contaminated clothing.[3] Wash skin with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[3]	[3]
Inhalation	Move the affected person to fresh air.[3] If symptoms such as respiratory irritation occur, seek medical attention.[3]	[3]
Ingestion	Rinse mouth with water.[3] Do NOT induce vomiting.[4] Seek immediate medical advice.[3]	[3][4]

Note: Always have the Safety Data Sheet (SDS) available when seeking medical attention.[4]
Symptoms of poisoning may appear several hours later.[4]

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